

In-depth Technical Guide: Safety Data for Acid Yellow 61

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data available for **Acid Yellow 61** (CAS No. 12217-38-8), a monoazo acid dye. Due to the limited availability of specific quantitative toxicological and ecotoxicological data for **Acid Yellow 61**, this guide also includes information on the general safety profile of acid dyes and detailed experimental protocols for key toxicological assessments as mandated by regulatory bodies.

Chemical and Physical Properties

Acid Yellow 61 is a yellow powder that is soluble in water.^[1] Key identification and property data are summarized in the table below.

Property	Value	Reference
Chemical Name	Benzenesulfonic acid, 2,5-dichloro-4-[4,5-dihydro-3-methyl-5-oxo-4-[[2-[(ethylphenyl)amino]sulfonyl]phenyl]azo]-	[2][3]
C.I. Name	Acid Yellow 61	[1][4]
CAS Number	12217-38-8	[4]
Molecular Formula	C24H20Cl2N5NaO6S2	[1]
Molecular Weight	632.47 g/mol	[1]
Appearance	Yellow powder	[1]
Solubility	Soluble in water (35 g/L at 90 °C)	[1]

Hazard Identification and Classification

The GHS classification for **Acid Yellow 61** is not consistently available across public databases. However, for some acid dyes, general classifications are provided. For example, a safety data sheet for Acid Orange 61, a different acid dye, indicates it is not classified as hazardous.[5] General hazards associated with acid dyes in powder form include the potential for dust formation, which can lead to respiratory irritation.[6] Some sources indicate that **Acid Yellow 61** may cause an allergic skin reaction.[2]

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.
- P363: Wash contaminated clothing before reuse.

Toxicological Information

Specific quantitative toxicological data for **Acid Yellow 61**, such as LD50 values, are not readily available in the public domain. However, a safety data sheet for a related substance, Acid Orange 61, provides the following information which can be considered indicative for this class of dyes:

Test	Result	Species	Reference
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	[5]
Skin Irritation	Non-irritant	Rabbit	[5]
Eye Irritation	Non-irritant	Rabbit	[5]

It is important to note that this data is for a different, though structurally related, chemical and should be used for general guidance only.

Experimental Protocols

For researchers needing to generate specific safety data, the following are detailed methodologies for key toxicological experiments based on OECD guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to determine the acute oral toxicity of a substance.

Methodology:

- Principle: A stepwise procedure is used with a limited number of animals per step. The outcome of each step determines the next step, allowing for classification of the substance into a toxicity category.

- **Animal Model:** Typically, young adult female rats are used.
- **Housing and Feeding:** Animals are housed in standard conditions with access to food and water, except for a brief fasting period before dosing.
- **Dose Levels and Administration:** The substance is administered orally by gavage in a single dose. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Procedure:**
 - A group of three animals is dosed at the starting dose level.
 - The animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - If no mortality occurs, the next higher dose level is used in another group of three animals.
 - If mortality occurs, the procedure is repeated at a lower dose level.
- **Observations:** Animals are observed for changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Body weight is recorded weekly.
- **Pathology:** At the end of the study, all surviving animals are euthanized and a gross necropsy is performed.

Acute Dermal Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause irritation or corrosion to the skin.

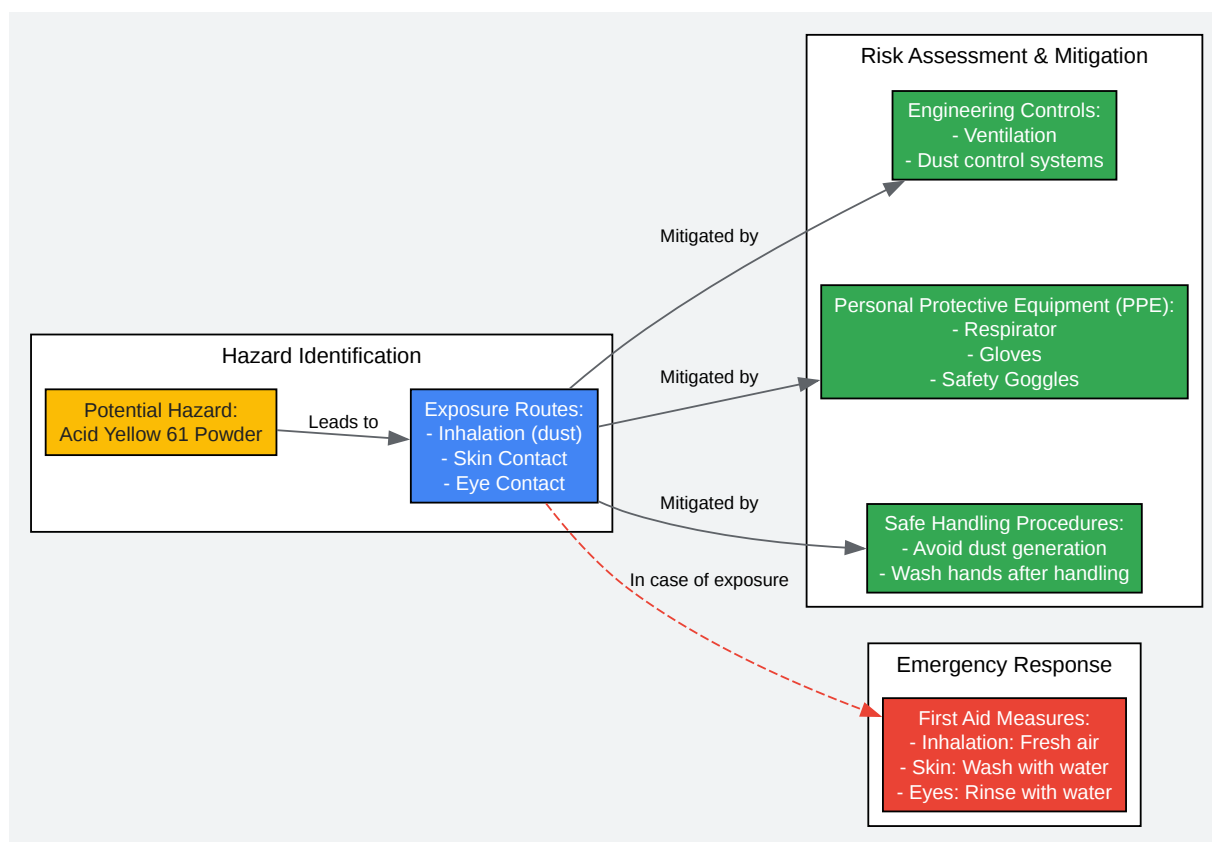
Methodology:

- **Principle:** The substance is applied to the skin of an animal, and the degree of irritation is observed and scored at specified intervals.
- **Animal Model:** The albino rabbit is the preferred species.
- **Preparation of Animal:** The fur on the back of the animal is clipped 24 hours before the test.

- Application of the Test Substance:
 - A small area (approximately 6 cm²) of skin is selected.
 - 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to the skin under a gauze patch.
 - The patch is secured with non-irritating tape, and the trunk of the animal is wrapped to hold the patch in place and prevent ingestion of the substance.
- Exposure Duration: The exposure period is typically 4 hours.
- Observations:
 - After the exposure period, the patch is removed.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - The reactions are scored according to a standardized scale.
- Interpretation of Results: The average scores for erythema and edema are used to classify the substance's irritation potential.

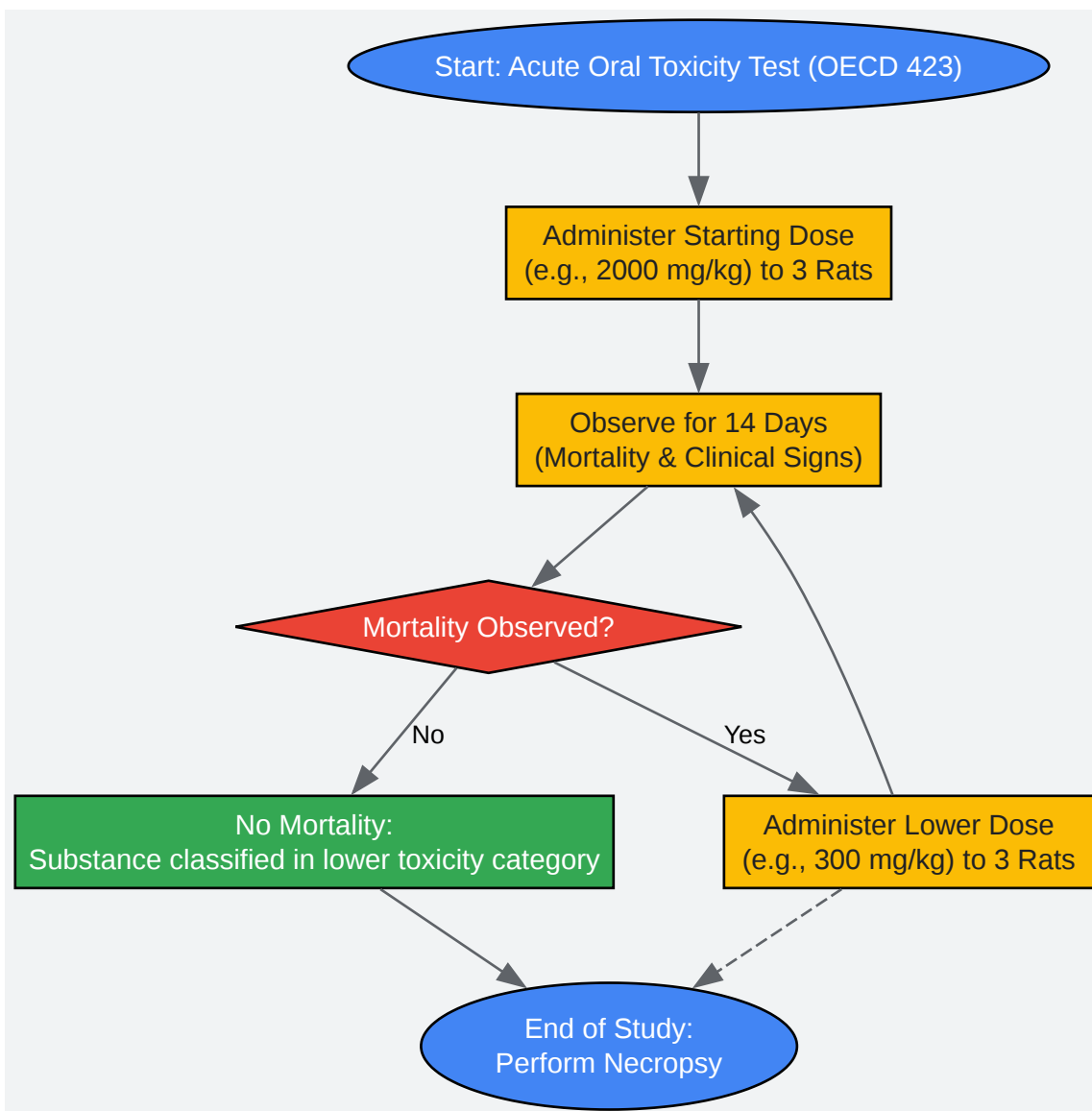
Visualizations

The following diagrams illustrate key logical workflows related to the safety assessment of **Acid Yellow 61**.



[Click to download full resolution via product page](#)

Caption: Hazard identification, risk assessment, and emergency response workflow for handling **Acid Yellow 61** powder.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. chemotechnique.se [chemotechnique.se]

- [3. Acid Yellow 61 CAS#: 12217-38-8 \[amp.chemicalbook.com\]](#)
- [4. Acid Yellow 61 | Chemotechnique Diagnostics \[chemotechnique.se\]](#)
- [5. chemarc.com \[chemarc.com\]](#)
- [6. jerrysartarama.com \[jerrysartarama.com\]](#)
- To cite this document: BenchChem. [In-depth Technical Guide: Safety Data for Acid Yellow 61]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15622547/docs#in-depth-technical-guide-safety-data-for-acid-yellow-61\]](https://www.benchchem.com/product/b15622547/docs#in-depth-technical-guide-safety-data-for-acid-yellow-61)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

